

Trimethylsilyl acetate chemical properties and structure

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Compound of Interest

Compound Name: *Trimethylsilyl acetate*

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Trimethylsilyl Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trimethylsilyl acetate (TMSA) is a versatile organosilicon compound with significant applications in organic synthesis and analytical chemistry. This technical guide provides an in-depth overview of its chemical properties, structure, and key applications. Detailed experimental protocols for its synthesis and use as a silylating agent are presented, alongside a thorough analysis of its spectroscopic characteristics. This document aims to serve as a comprehensive resource for professionals utilizing or considering the use of **trimethylsilyl acetate** in their research and development endeavors.

Chemical Properties and Structure

Trimethylsilyl acetate, also known as acetoxytrimethylsilane, is a colorless liquid that is soluble in many common organic solvents.^[1] It is characterized by the presence of a trimethylsilyl group bonded to an acetate moiety.^[1] This structure imparts unique reactivity, making it a valuable reagent in various chemical transformations.

Physicochemical Properties

A summary of the key physicochemical properties of **trimethylsilyl acetate** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₅ H ₁₂ O ₂ Si
Molecular Weight	132.23 g/mol
Boiling Point	102-104 °C
Melting Point	-32 °C
Density	0.882 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.388
CAS Number	2754-27-0

Structural Information

The structural representation of **trimethylsilyl acetate** is fundamental to understanding its chemical behavior.

Identifier	Representation
SMILES	CC(=O)O--INVALID-LINK--(C)C
InChI	InChI=1S/C5H12O2Si/c1-5(6)7-8(2,3)4/h1-4H3

Spectroscopic Data

The structural features of **trimethylsilyl acetate** have been well-characterized by various spectroscopic techniques.

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the hydrogen and carbon framework of the molecule.

¹H NMR (Proton NMR)[2]

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~2.0	Singlet	3H	CH ₃ (acetate)
~0.2	Singlet	9H	Si(CH ₃) ₃

¹³C NMR (Carbon-13 NMR)

Chemical Shift (ppm)	Assignment
~170	C=O (carbonyl)
~23	CH ₃ (acetate)
~0	Si(CH ₃) ₃

IR Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in **trimethylsilyl acetate**.^[3]

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2960	Strong	C-H stretch (in Si-CH ₃)
~1725	Strong	C=O stretch (ester)
~1250	Strong	Si-CH ₃ symmetric deformation
~1050	Strong	Si-O-C stretch
~840	Strong	Si-C stretch

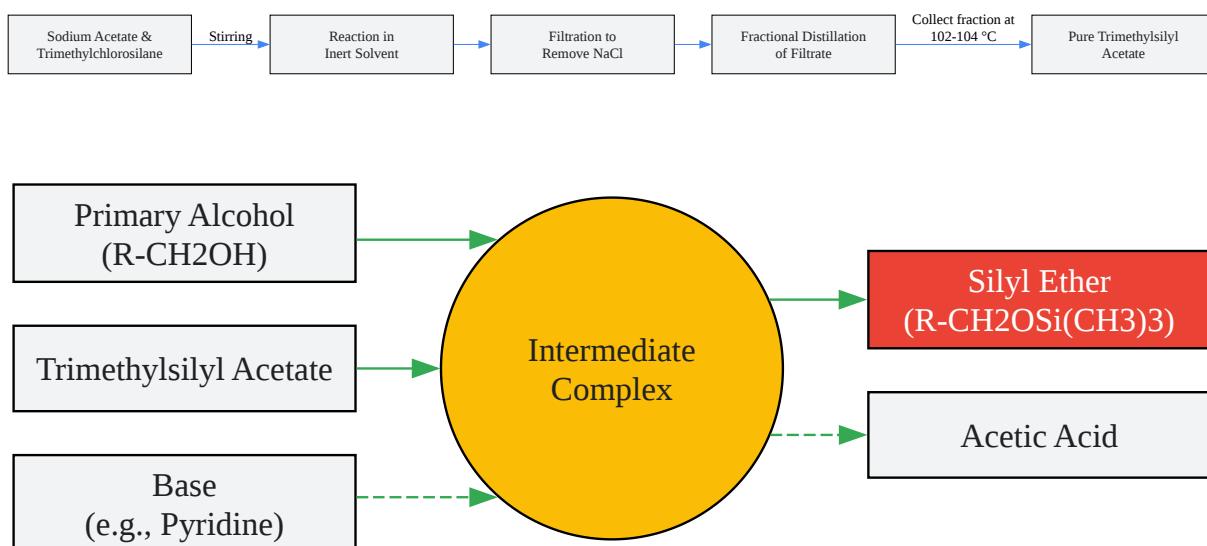
Experimental Protocols

Detailed methodologies for the synthesis and application of **trimethylsilyl acetate** are crucial for reproducible and efficient laboratory work.

Synthesis of Trimethylsilyl Acetate

A common and efficient method for the synthesis of **trimethylsilyl acetate** involves the reaction of sodium acetate with trimethylchlorosilane.[4]

Experimental Workflow: Synthesis of Trimethylsilyl Acetate



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